

A Comparative Guide to (E)-Fenpyroximate-d9 Certified Reference Materials for Researchers

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Compound of Interest

Compound Name: (E)-Fenpyroximate-d9

Cat. No.: B15559756

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For researchers, scientists, and drug development professionals requiring precise and accurate quantification of Fenpyroximate, the use of a stable isotope-labeled internal standard, such as **(E)-Fenpyroximate-d9**, is crucial. This guide provides a comparative overview of commercially available **(E)-Fenpyroximate-d9** certified reference materials (CRMs), details its mechanism of action, metabolic pathways, and provides a typical analytical workflow for its use.

Product Comparison

Choosing a suitable certified reference material is paramount for analytical accuracy. Key considerations include the supplier's accreditation, the material's certified purity, and the format in which it is supplied. Below is a comparison of suppliers offering (E)-Fenpyroximate and its deuterated analogue.

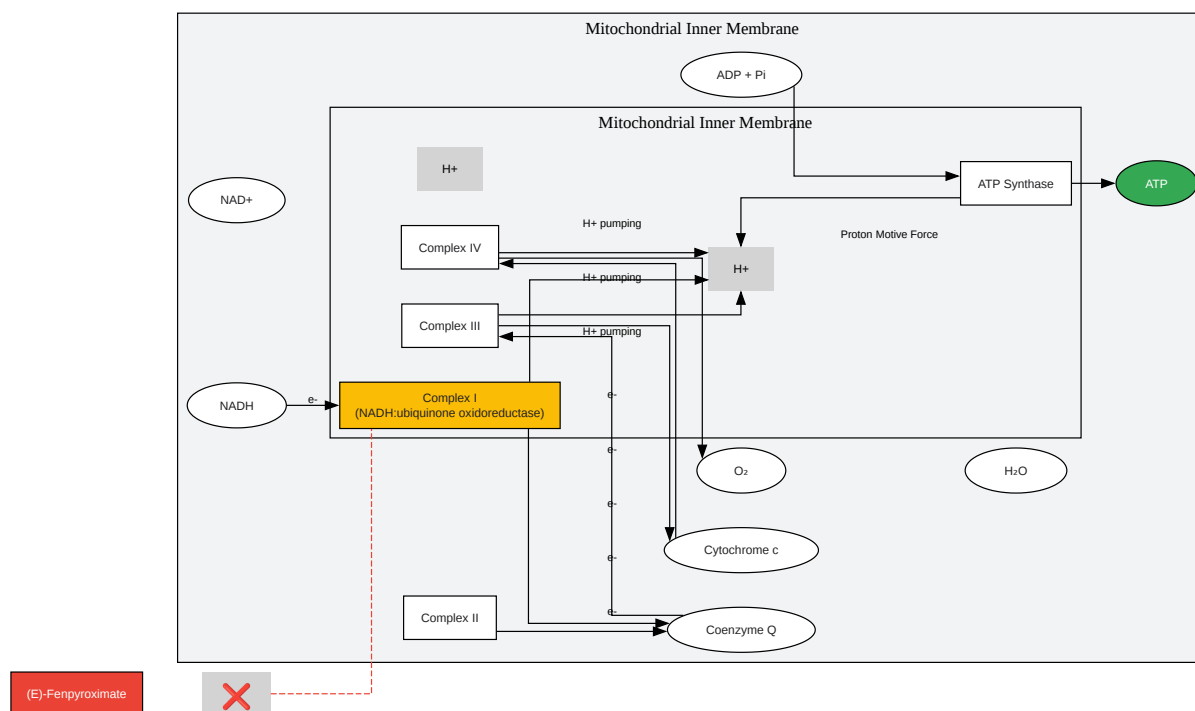
Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Certification	Format
LGC Standards	(E)-Fenpyroximate-d9	Not explicitly listed for d9, 134098-61-6 for non-deuterated	$C_{24}H_{18}D_9N_3O_4$	430.54	ISO 17034[1]	Neat
CymitQuimica	(E)-Fenpyroximate-d9	134098-61-6 (for non-deuterated)	$C_{24}H_{18}D_9N_3O_4$	430.54	Information not available	Neat
Sigma-Aldrich (TraceCERT®)	Fenpyroximate	134098-61-6	$C_{24}H_{27}N_3O_4$	421.49	ISO/IEC 17025, ISO 17034[2]	Neat
FUJIFILM Wako	(Z)-Fenpyroximate Standard	149054-53-5	$C_{24}H_{27}N_3O_4$	421.49	Assay by qNMR, HPLC	Neat

Note: While direct comparative experimental data on the performance of different **(E)-Fenpyroximate-d9** CRMs is not publicly available, the certification under ISO 17034 provides assurance of the material's quality, including characterization, homogeneity, and stability.[3] Quantitative NMR (qNMR) is a primary ratio method used for the accurate determination of the purity of certified reference materials, independent of the availability of a pre-existing, highly pure standard of the same compound.[4][5][6]

Mechanism of Action and Signaling Pathway

Fenpyroximate is a potent acaricide and insecticide that functions by inhibiting the mitochondrial electron transport chain.[7][8][9] Specifically, it targets Complex I

(NADH:ubiquinone oxidoreductase), a crucial enzyme in cellular respiration.[7][10] By blocking electron flow, Fenpyroximate disrupts the formation of ATP, the cell's primary energy currency, leading to cessation of feeding, paralysis, and eventual death of the target pest.[7]

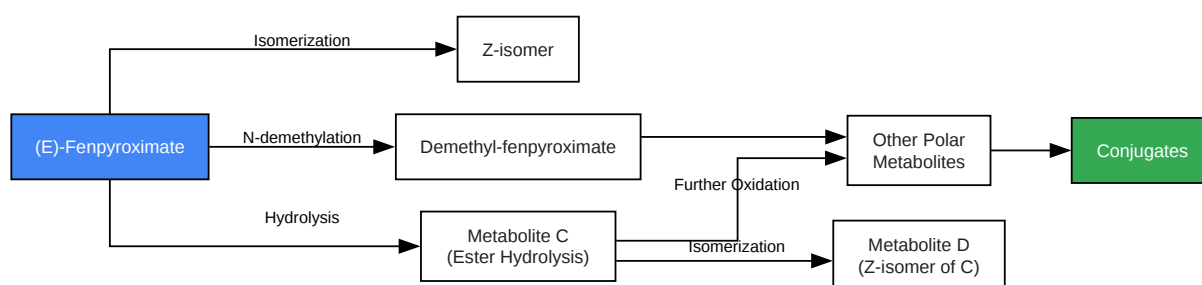


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Caption: Fenpyroximate inhibits Complex I of the mitochondrial electron transport chain.

Metabolic Pathway of Fenpyroximate

The biotransformation of Fenpyroximate has been studied in various organisms, including rats and plants. The metabolism involves a series of reactions including oxidation, hydroxylation, demethylation, hydrolysis, and isomerization.[11][12] In rats, fenpyroximate is extensively metabolized, with numerous metabolites identified in the excreta.[12] The major metabolic pathways include hydrolysis of the tert-butyl ester group and hydroxylation of the phenoxy ring. [12]



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Caption: Simplified metabolic pathway of Fenpyroximate.

Experimental Protocol: Quantification of Fenpyroximate in a Biological Matrix using (E)-Fenpyroximate-d9 by UHPLC-MS/MS

This protocol provides a general workflow for the extraction and quantification of Fenpyroximate from a complex matrix, such as citrus fruit, using (E)-Fenpyroximate-d9 as an internal standard.[13]

Materials and Reagents

- (E)-Fenpyroximate certified reference material
- **(E)-Fenpyroximate-d9** certified reference material
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- Graphitized Carbon Black (GCB)
- Deionized water

Standard Solution Preparation

- Stock Solutions (100 $\mu\text{g/mL}$): Accurately weigh and dissolve (E)-Fenpyroximate and **(E)-Fenpyroximate-d9** in acetonitrile to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the (E)-Fenpyroximate stock solution with matrix extract. Spike each calibration standard with the **(E)-Fenpyroximate-d9** internal standard at a constant concentration.

Sample Preparation (QuEChERS Method)

- Homogenization: Homogenize 10 g of the sample.
- Extraction: To the homogenized sample in a 50 mL centrifuge tube, add 10 mL of acetonitrile and 5 g of NaCl . Vortex vigorously for 10 minutes.
- Centrifugation: Centrifuge at 8000 rpm for 3 minutes.

- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer 1.5 mL of the supernatant to a 2 mL centrifuge tube containing 150 mg anhydrous MgSO₄, 50 mg PSA, and 5 mg GCB. Vortex for 1 minute and centrifuge.
- Final Extract: Filter the supernatant through a 0.22 µm filter into an autosampler vial for UHPLC-MS/MS analysis.

UHPLC-MS/MS Analysis

- UHPLC System: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase: A gradient of mobile phase A (water with 4 mmol/L ammonium acetate and 0.1% formic acid) and mobile phase B (methanol).
- Flow Rate: 0.2 mL/min.
- Injection Volume: 2 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Monitor specific precursor-to-product ion transitions for both (E)-Fenpyroximate and **(E)-Fenpyroximate-d9**.

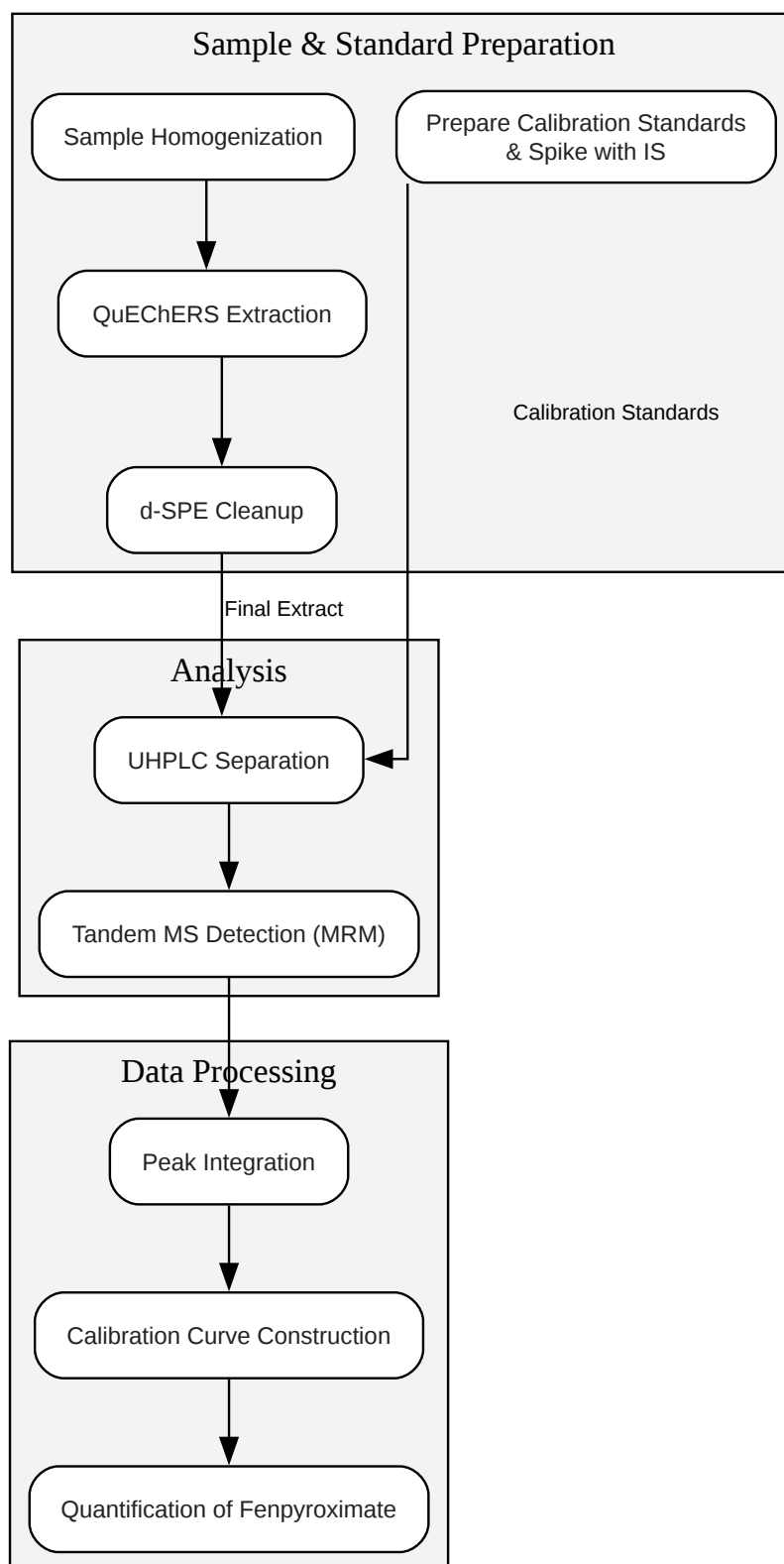
Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
(E)-Fenpyroximate	422.2	366.1	135.1
(E)-Fenpyroximate-d9	431.2	375.1	135.1

Note: MRM transitions should be optimized for the specific instrument used.

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of (E)-Fenpyroximate to **(E)-Fenpyroximate-d9** against the concentration of the calibration standards.
- Quantify the amount of Fenpyroximate in the samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow Diagram



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Caption: General workflow for Fenpyroximate analysis using a deuterated internal standard.

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References

- 1. (E)-Fenpyroximate | CAS 134098-61-6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Fenpyroximate certified reference material, TraceCERT®, Manufactured by: Sigma-Aldrich Production GmbH, Switzerland | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 3. Certified reference materials for quantitative NMR | Separation Science [[sepscience.com](https://www.sepscience.com)]
- 4. ethz.ch [ethz.ch]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. epa.gov [epa.gov]
- 8. irac-online.org [irac-online.org]
- 9. nichino-europe.com [nichino-europe.com]
- 10. researchgate.net [researchgate.net]
- 11. fao.org [fao.org]
- 12. 894. Fenpyroximate (Pesticide residues in food: 1995 evaluations Part II Toxicological & Environmental) [[inchem.org](https://www.inchem.org)]
- 13. Measuring the Residual Levels of Fenpyroximate and Its Z-Isomer in Citrus Using Ultra-High-Performance Liquid Chromatography–Tandem Mass Spectrometry and Assessing the Related Dietary Intake Risks - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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